

Physical properties of cis-4-Hexen-1-ol (boiling point, density)

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Compound of Interest

Compound Name: *cis-4-Hexen-1-ol*

Cat. No.: *B1205818*

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Physical Properties of cis-4-Hexen-1-ol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **cis-4-Hexen-1-ol**, specifically its boiling point and density. The information is presented to support research and development activities where this compound is of interest.

Core Physical Properties

cis-4-Hexen-1-ol is a colorless liquid with the chemical formula $C_6H_{12}O$.^{[1][2][3]} It is recognized for its potent, green vegetable-like aroma and is utilized in the flavor and fragrance industry.^{[4][5][6]} A comprehensive understanding of its physical characteristics is crucial for its application in various scientific and industrial fields.

Quantitative Data Summary

The boiling point and density of **cis-4-Hexen-1-ol** have been reported across various sources. The following table summarizes these key physical constants for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	158 - 159 °C	@ 760 mmHg
159 - 160 °C	@ 760 mmHg[5][6][7]	
158 °C	Not specified	
Density	0.840 - 0.860 g/mL	@ 20 °C[4]
0.854 - 0.858 g/mL	@ 25 °C[6]	
0.857 g/mL	Not specified	

Experimental Protocols

The determination of the physical properties of a liquid compound like **cis-4-Hexen-1-ol** follows established laboratory protocols. Below are detailed methodologies for ascertaining boiling point and density.

Boiling Point Determination (Capillary Method)

The capillary method is a common and effective technique for determining the boiling point of a liquid.[8][9][10]

Apparatus:

- Heating apparatus (e.g., oil bath or heating block)[11]
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Beaker

Procedure:

- A small amount of the liquid sample (**cis-4-Hexen-1-ol**) is placed into the small test tube.

- The capillary tube, with its open end facing down, is inserted into the liquid in the test tube.
- The test tube is then attached to a thermometer, ensuring the bulb of the thermometer is level with the liquid sample.
- The entire assembly is placed in a heating bath.
- The bath is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The temperature at which a rapid and continuous stream of bubbles emerges is noted. This is the boiling point of the liquid.^[9]

Density Determination (Pycnometer or Hydrometer Method)

The density of a liquid can be accurately measured using a pycnometer or a hydrometer.^[12] A straightforward method involving mass and volume measurements is also commonly employed.^{[13][14][15]}

Apparatus:

- Graduated cylinder or volumetric flask
- Electronic balance

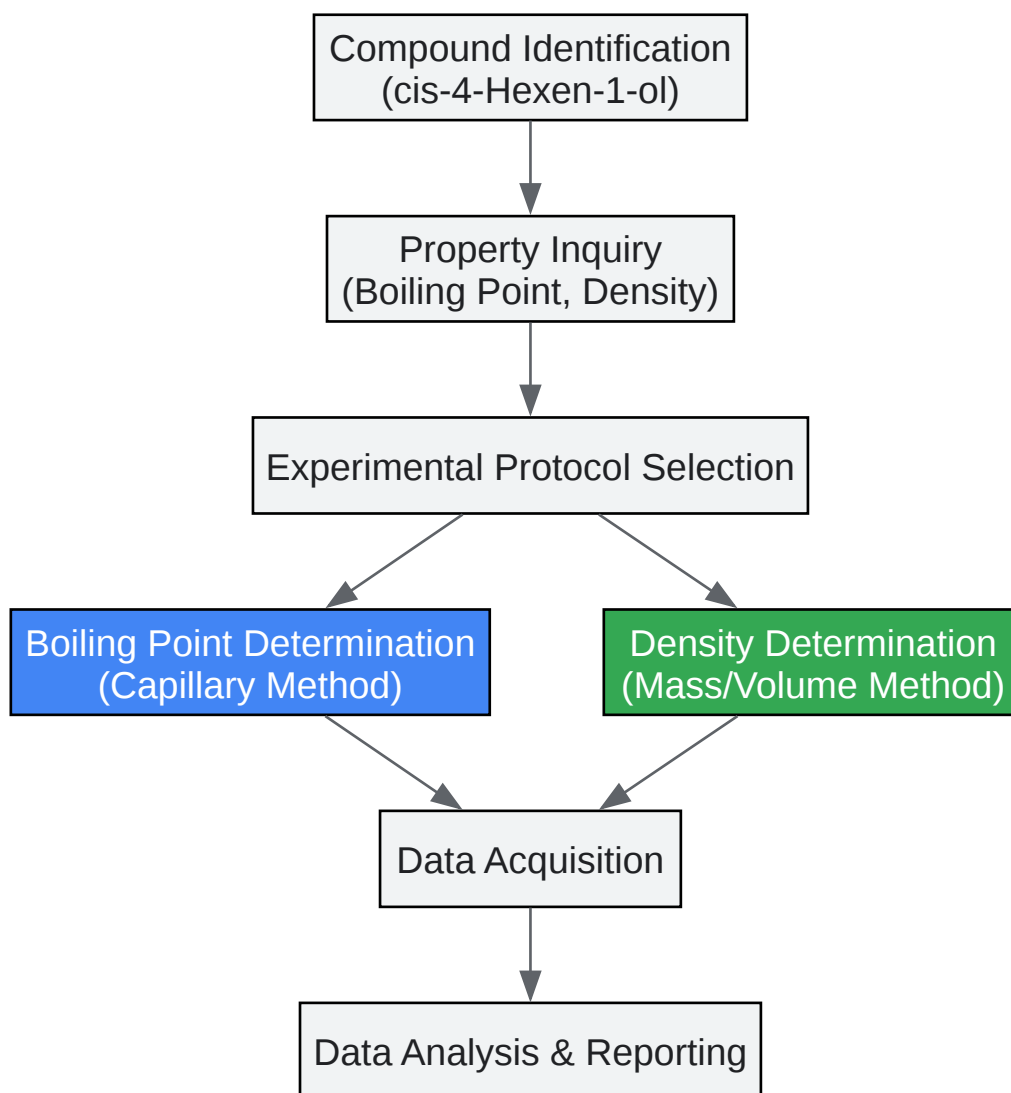
Procedure:

- The mass of a clean, dry graduated cylinder is accurately measured using an electronic balance.^[13]
- A specific volume of **cis-4-Hexen-1-ol** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.^[13]
- The combined mass of the graduated cylinder and the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the combined mass.^[13]

- The density is calculated by dividing the mass of the liquid by its volume.[12]

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for identifying and characterizing the physical properties of a chemical compound such as **cis-4-Hexen-1-ol**.



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Caption: Workflow for determining physical properties of a chemical compound.

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References

- 1. scbt.com [scbt.com]
- 2. cis-4-Hexen-1-ol, 97% | Fisher Scientific [fishersci.ca]
- 3. cis-4-Hexen-1-ol | CymitQuimica [cymitquimica.com]
- 4. 4-hexenol, 6126-50-7 [thegoodscentscompany.com]
- 5. Cis-4-hexen-1-ol | 928-91-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 6. (Z)-4-hexen-1-ol, 928-91-6 [thegoodscentscompany.com]
- 7. (Z)-hex-4-en-1-ol | C₆H₁₂O | CID 5365589 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Experiment: Determining the Boiling Points of Organic Compounds Aim: To .. [askfilo.com]
- 9. jove.com [jove.com]
- 10. phillysim.org [phillysim.org]
- 11. jeplerts.wordpress.com [jeplerts.wordpress.com]
- 12. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. m.youtube.com [m.youtube.com]
- 15. Measuring density | Class experiment | RSC Education [edu.rsc.org]
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